

2-Hydroxy-3,4-dimethylbenzoic acid structural information and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Hydroxy-3,4-dimethylbenzoic acid
CAS No.:	58138-74-2
Cat. No.:	B3021498

[Get Quote](#)

A Comprehensive Technical Guide to 2-Hydroxy-3,4-dimethylbenzoic Acid

This guide offers an in-depth exploration of **2-Hydroxy-3,4-dimethylbenzoic acid**, a substituted aromatic carboxylic acid. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available structural data, predicted properties, and contextual information from related compounds to provide a comprehensive overview. Due to its nature as a specific isomer, some experimental data is not readily available in public literature; therefore, this guide also presents data from closely related isomers to provide a comparative context for potential experimental design.

Core Structural Information and Identifiers

2-Hydroxy-3,4-dimethylbenzoic acid is an organic compound featuring a benzene ring substituted with a carboxylic acid group, a hydroxyl group, and two methyl groups at positions 3 and 4. This specific arrangement of functional groups dictates its chemical reactivity and potential biological activity.

The primary molecular identifiers for **2-Hydroxy-3,4-dimethylbenzoic acid** have been consolidated from authoritative chemical databases. These identifiers are crucial for unambiguous identification in research and regulatory documentation.

Identifier	Value	Source
Molecular Formula	C9H10O3	PubChem[1]
IUPAC Name	2-hydroxy-3,4-dimethylbenzoic acid	PubChem[1]
SMILES	<chem>CC1=C(C(=C(C=C1)C(=O)O)O)C</chem>	PubChem[1]
InChI	InChI=1S/C9H10O3/c1-5-3-4-7(9(11)12)8(10)6(5)2/h3-4,10H,1-2H3,(H,11,12)	PubChem[1]
InChIKey	YSJWNEDBIWZWOI-UHFFFAOYSA-N	PubChem[1]
Monoisotopic Mass	166.06299 Da	PubChem[1]
PubChem CID	185906	PubChem[1]

A specific CAS Registry Number for **2-Hydroxy-3,4-dimethylbenzoic acid** was not readily available in the consulted public databases as of January 2026. Researchers should verify the CAS number when sourcing this compound from commercial suppliers.

Caption: 2D structure of **2-Hydroxy-3,4-dimethylbenzoic acid**.

Physicochemical Properties: A Comparative Analysis

Experimental physicochemical data for **2-Hydroxy-3,4-dimethylbenzoic acid** are sparse in the current literature. However, predicted values and experimental data for closely related isomers provide valuable context for anticipating its behavior in various experimental settings.

Predicted and Known Properties of **2-Hydroxy-3,4-dimethylbenzoic Acid** and Its Isomers

Property	2-Hydroxy-3,4-dimethylbenzoic acid	3,4-Dimethylbenzoic acid	2,4-Dimethylbenzoic acid	4-Hydroxy-3,5-dimethylbenzoic acid
CAS Number	Not Found	619-04-5[2][3]	611-01-8[4]	4919-37-3[5][6]
Molecular Weight	166.17 g/mol	150.17 g/mol [2]	150.17 g/mol	166.17 g/mol [5]
Melting Point	Data not available	163-165 °C[3]	124-126 °C	Data not available
Boiling Point	Data not available	271.51 °C (estimated)[3]	267 °C at 727 mmHg	Data not available
Water Solubility	Data not available	0.129 mg/mL[2]	Data not available	Data not available
XlogP (Predicted)	3.2[1]	2.7[2]	Data not available	0.9[5]
pKa (Predicted)	Data not available	4.44 ± 0.10[3]	Data not available	Data not available

This table includes data for isomers to provide a comparative reference. All data should be confirmed experimentally for the target compound.

Synthesis and Experimental Protocols

While a specific, validated synthesis protocol for **2-Hydroxy-3,4-dimethylbenzoic acid** is not prominently described in the surveyed literature, its structure suggests that it could be synthesized through adaptations of established methods for related substituted benzoic acids.

Conceptual Synthetic Approach: Friedel-Crafts Carboxylation

One plausible route for the synthesis of the dimethylbenzoic acid backbone is through Friedel-Crafts acylation or a related carboxylation reaction. A general procedure for the direct carboxylation of a xylene isomer using carbon dioxide in the presence of a Lewis acid catalyst has been described for the synthesis of 3,4-dimethylbenzoic acid[3][7].

General Experimental Workflow for Friedel-Crafts Carboxylation

- **Reactant Preparation:** A suitable starting material, such as 2,3-dimethylphenol, would be dissolved in an appropriate inert solvent.
- **Catalyst Addition:** A Lewis acid catalyst (e.g., AlCl_3) is added to the reaction mixture under anhydrous conditions.
- **Carboxylation:** Carbon dioxide gas is bubbled through the reaction mixture, or solid carbon dioxide (dry ice) is added. The reaction is typically stirred at a controlled temperature.
- **Workup and Acidification:** The reaction is quenched, often with water or a dilute acid. The product is then extracted into an organic solvent. Subsequent acidification of the aqueous layer would precipitate the carboxylic acid.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, followed by vacuum drying[3].



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. PubChemLite - 2-hydroxy-3,4-dimethylbenzoic acid (C₉H₁₀O₃) [pubchemlite.lcsb.uni.lu]
2. 3,4-Dimethylbenzoic acid | C₉H₁₀O₂ | CID 12073 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 3,4-Dimethylbenzoic acid CAS#: 619-04-5 [m.chemicalbook.com]
4. sigmaaldrich.com [sigmaaldrich.com]

- [5. 4-Hydroxy-3,5-dimethylbenzoic acid | C9H10O3 | CID 138387 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. 4-Hydroxy-3,5-dimethylbenzoic acid | 4919-37-3 \[chemicalbook.com\]](#)
- [7. Page loading... \[guidechem.com\]](#)
- To cite this document: BenchChem. [2-Hydroxy-3,4-dimethylbenzoic acid structural information and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3021498/docs#2-hydroxy-3-4-dimethylbenzoic-acid-structural-information-and-identifiers\]](https://www.benchchem.com/product/b3021498/docs#2-hydroxy-3-4-dimethylbenzoic-acid-structural-information-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

